

Improving Regadenoson Hydrate solubility in aqueous solutions

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Compound of Interest

Compound Name: *Regadenoson Hydrate*

Cat. No.: *B610434*

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Technical Support Center: Regadenoson Hydrate Solubility

Welcome to the technical support center for **Regadenoson Hydrate**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges related to the aqueous solubility of **Regadenoson Hydrate**. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key solubility data.

Troubleshooting Guide

This guide addresses common issues encountered during the preparation of **Regadenoson Hydrate** solutions.

Issue	Possible Cause	Troubleshooting Steps
Precipitation occurs when preparing an aqueous solution at neutral pH.	Regadenoson Hydrate has low aqueous solubility at neutral pH (approximately 2.8 mg/mL at pH 7.4). ^[1]	1. Adjust pH: Lower the pH of the aqueous solution to acidic conditions (e.g., pH 2) where solubility is significantly higher (45 mg/mL). ^[1] 2. Use a Co-solvent: Prepare a stock solution in an organic solvent like DMSO (up to 50 mg/mL) and then dilute it into your aqueous buffer. ^[1] Note that the final concentration of the organic solvent should be compatible with your experimental system.
The compound does not fully dissolve in the aqueous buffer.	The concentration of Regadenoson Hydrate exceeds its solubility limit in the chosen buffer system.	1. Increase Solvent Volume: Add more of the aqueous buffer to decrease the final concentration of the compound. 2. Employ Solubilizing Agents: Consider the use of co-solvents such as propylene glycol or surfactants. ^[2] The commercial formulation of Regadenoson injection contains propylene glycol (150 mg/mL) to enhance solubility. ^[3] 3. Gentle Heating/Sonication: For some formulations, gentle heating or sonication may aid dissolution, but be mindful of the compound's stability. Dehydration can begin at 80°C, leading to a less soluble anhydrous form.

Cloudiness or precipitation is observed after storing the aqueous solution.

The solution may be supersaturated, or the compound may be degrading over time, especially at non-optimal pH.

1. Storage Conditions: For aqueous solutions, it is often recommended to prepare them fresh and not store them for more than a day. If storage is necessary, filter-sterilize the solution and store it at 2-8°C. For long-term storage, consider preparing aliquots of a stock solution in DMSO and storing them at -20°C or -80°C.
2. pH Stability: Maintain the pH of the solution between 4 and 5 for maximum stability.

Inconsistent results are observed in biological assays.

This could be due to incomplete dissolution or precipitation of the compound in the assay medium.

1. Confirm Complete Dissolution: Before use, visually inspect the solution for any particulate matter.
2. Solvent Effects: Ensure the final concentration of any organic solvent (e.g., DMSO) used to prepare the stock solution is low enough to not affect the biological assay. Run appropriate vehicle controls.

Frequently Asked Questions (FAQs)

Q1: What is the aqueous solubility of **Regadenoson Hydrate**?

A1: **Regadenoson Hydrate**'s aqueous solubility is highly dependent on pH. It is highly soluble in acidic conditions (45 mg/mL at pH 2) but has low solubility in neutral buffers (2.8 mg/mL at pH 7.4 at 25°C). It is considered practically insoluble in water.

Q2: What are the recommended solvents for preparing stock solutions of **Regadenoson Hydrate**?

A2: For high concentration stock solutions, dimethyl sulfoxide (DMSO) and dimethylformamide (DMF) are recommended. **Regadenoson Hydrate** is freely soluble in DMSO (up to 50 mg/mL) and DMF (up to 40 mg/mL).

Q3: How can I improve the solubility of **Regadenoson Hydrate** in my aqueous experimental buffer?

A3: To improve aqueous solubility, you can:

- Lower the pH: Adjusting the pH to the acidic range (ideally pH 4-5 for stability) will significantly increase solubility.
- Use Co-solvents: Incorporating a pharmaceutically acceptable co-solvent like propylene glycol can enhance solubility.
- Initial Dissolution in Organic Solvent: A common laboratory practice is to first dissolve **Regadenoson Hydrate** in a small amount of DMSO and then dilute this stock solution into the larger volume of aqueous buffer.

Q4: What is the impact of temperature on the stability and solubility of **Regadenoson Hydrate**?

A4: The hydrate form is stable at 25°C. However, dehydration can start at 80°C, which results in an anhydrous form with a 5-fold reduction in solubility. Therefore, excessive heating to dissolve the compound should be avoided.

Q5: Are there different crystalline forms of Regadenoson, and do they have different solubilities?

A5: Yes, different crystalline forms (polymorphs) of Regadenoson exist. The hydrate form has a better dissolution rate compared to the anhydrous and amorphous forms. The stability and solubility can be influenced by the specific crystalline form.

Quantitative Solubility Data

The following tables summarize the solubility of **Regadenoson Hydrate** in various solvents.

Table 1: Solubility in Aqueous and Organic Solvents

Solvent	Solubility	Reference
Acidic Buffer (pH 2)	45 mg/mL	
Aqueous Buffer (pH 7.4, 25°C)	2.8 mg/mL	
DMSO	50 mg/mL	
DMF	40 mg/mL	
Methanol	1.2 mg/mL (sparingly soluble)	
Hexane	<0.1 mg/mL (insoluble)	

Experimental Protocols

Protocol 1: Preparation of a Regadenoson Hydrate Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **Regadenoson Hydrate** for subsequent dilution in aqueous buffers.

Materials:

- **Regadenoson Hydrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Weigh the desired amount of **Regadenoson Hydrate** powder using a calibrated analytical balance and place it into a sterile vial.

- Add the calculated volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mg/mL stock solution, add 100 μ L of DMSO for every 1 mg of **Regadenoson Hydrate**).
- Tightly cap the vial and vortex the solution until the powder is completely dissolved. Gentle warming (not exceeding 40°C) can be applied if necessary, but avoid overheating.
- Visually inspect the solution to ensure there are no undissolved particles.
- For storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.

Protocol 2: Preparation of an Aqueous Solution of Regadenoson Hydrate using pH Adjustment

Objective: To prepare an aqueous solution of **Regadenoson Hydrate** by leveraging its pH-dependent solubility.

Materials:

- **Regadenoson Hydrate** powder
- Deionized water or desired aqueous buffer
- Hydrochloric acid (HCl), 1N and 0.1N
- Sodium hydroxide (NaOH), 1N and 0.1N
- pH meter
- Stir plate and stir bar

Procedure:

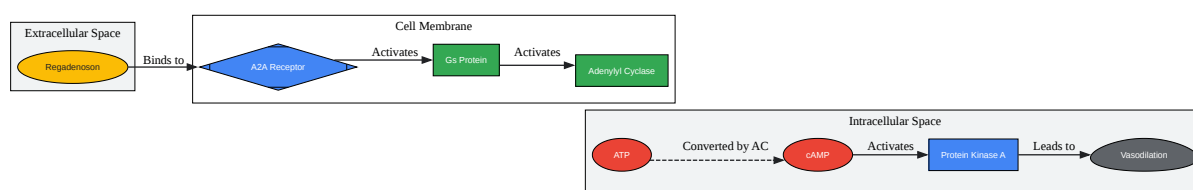
- Add the desired amount of **Regadenoson Hydrate** powder to a volume of deionized water or buffer that is less than the final desired volume.

- While stirring, slowly add 0.1N HCl dropwise to lower the pH of the suspension to approximately 2.
- Continue stirring until the **Regadenoson Hydrate** is fully dissolved.
- Once dissolved, if a higher pH is required for the experiment, slowly add 0.1N NaOH dropwise to adjust the pH to the desired value (e.g., pH 4-5 for optimal stability). Be cautious, as increasing the pH too much may cause precipitation.
- Bring the solution to the final desired volume with deionized water or buffer.
- Filter the solution through a 0.22 μm sterile filter if required for the application.

Visualizations

A2A Adenosine Receptor Signaling Pathway

Regadenoson is a selective agonist for the A2A adenosine receptor, a G-protein coupled receptor (GPCR). Its activation triggers a signaling cascade that leads to vasodilation.



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Caption: A2A Adenosine Receptor Signaling Cascade.

Experimental Workflow for Improving Aqueous Solubility

This workflow outlines the decision-making process for preparing a solution of **Regadenoson Hydrate**.

Caption: Decision workflow for preparing **Regadenoson Hydrate** solutions.

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